

# Technical Support Center: Enhancing O-Butanoylcarnitine Signal Intensity in Mass Spectrometry

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## Compound of Interest

Compound Name: O-Butanoylcarnitine

CAS No.: 1492-26-8

Cat. No.: B072695

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Welcome to the technical support center for the analysis of **O-butanoylcarnitine**. This guide is designed for researchers, scientists, and drug development professionals who are looking to improve the signal intensity and overall quality of their **O-butanoylcarnitine** measurements by mass spectrometry. As a Senior Application Scientist, my goal is to provide you with not just protocols, but also the reasoning behind them, to empower you to effectively troubleshoot and optimize your analytical methods.

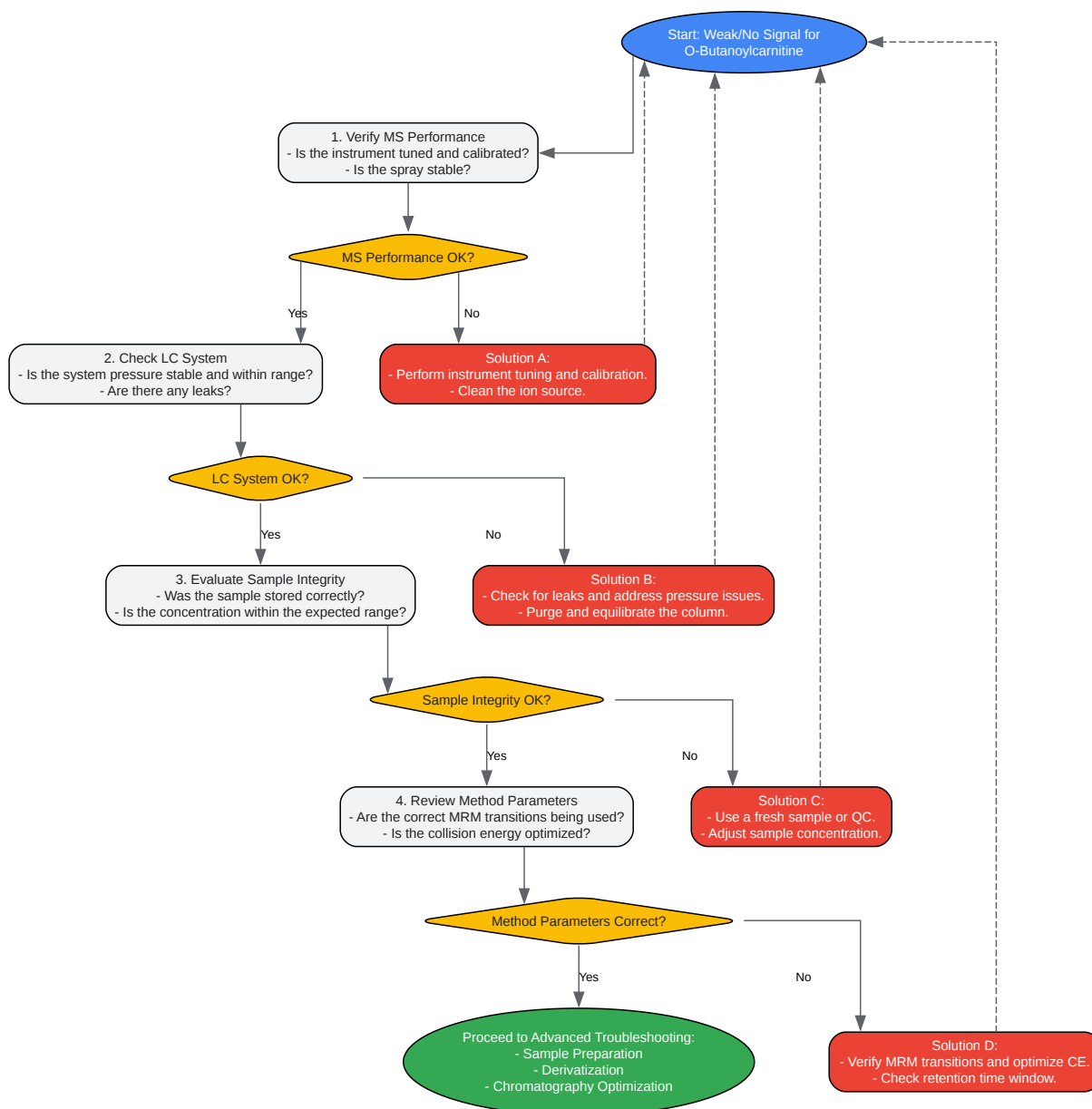
**O-butanoylcarnitine** (C4-acylcarnitine) is a short-chain acylcarnitine that plays a role as a human metabolite.[1][2] Its quantification is crucial in various research and clinical settings, particularly in the study of metabolic disorders. However, its detection by mass spectrometry can be challenging due to factors such as low endogenous concentrations, poor ionization efficiency, and interference from isobaric compounds.[3][4] This guide provides a structured approach to overcoming these challenges.

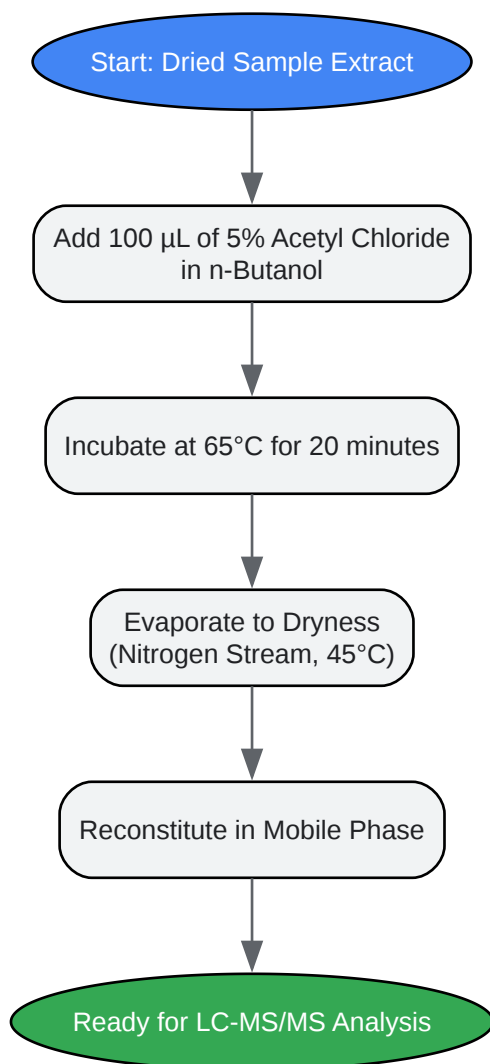
## Troubleshooting Guide: Low O-Butanoylcarnitine Signal Intensity

This section is designed to help you diagnose and resolve common issues related to poor **O-butanoylcarnitine** signal intensity in your mass spectrometry experiments.

### **Q1: My O-butanoylcarnitine signal is weak or undetectable. Where do I start?**

When faced with a weak or absent signal, a systematic approach is key. Before making significant changes to your method, it's important to rule out common and easily fixable issues. The following troubleshooting workflow can guide your initial investigation.





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## Sources

- 1. [O-Butanoylcarnitine | C<sub>11</sub>H<sub>21</sub>NO<sub>4</sub> | CID 439829 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [Butyryl-L-carnitine | C<sub>11</sub>H<sub>21</sub>NO<sub>4</sub> | CID 213144 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [3. An LC-MS/MS method to quantify acylcarnitine species including isomeric and odd-numbered forms in plasma and tissues - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Quantitation of Butyrylcarnitine, Isobutyrylcarnitine, and Glutarylcarnitine in Urine Using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry \(UPLC-MS/MS\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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